

Application Notes and Protocols for NNC 05-2090 Hydrochloride in Electrophysiology

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Compound of Interest

Compound Name: NNC 05-2090 hydrochloride

Cat. No.: B067127

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Introduction

NNC 05-2090 hydrochloride is a pharmacological tool used in neuroscience research. Contrary to any misconception, it is not a T-type calcium channel blocker but a potent inhibitor of γ -aminobutyric acid (GABA) uptake, with moderate selectivity for the betaine/GABA transporter 1 (BGT-1), also known as mouse GABA transporter 2 (mGAT-2).^{[1][2][3]} By blocking the reuptake of GABA from the synaptic cleft, **NNC 05-2090 hydrochloride** effectively increases the extracellular concentration of this primary inhibitory neurotransmitter, thereby enhancing GABAergic signaling. This property makes it a valuable compound for studying the role of GABA transporters in various physiological and pathological processes, including epilepsy and other neurological disorders.^{[1][2][4]}

These application notes provide detailed protocols for the use of **NNC 05-2090 hydrochloride** in electrophysiological recordings, specifically using the whole-cell patch-clamp technique to investigate its effects on GABA-mediated currents.

Data Presentation

Pharmacological Profile of NNC 05-2090 Hydrochloride

The following tables summarize the quantitative data on the inhibitory activity of **NNC 05-2090 hydrochloride** at various GABA transporters and its affinity for other receptors.

Table 1: Inhibitory Potency of NNC 05-2090 at Human GABA Transporters

Transporter	Parameter	Value (μM)
hBGT-1	K _i	1.4
hGAT-3	K _i	15
hGAT-1	K _i	19
hGAT-2	K _i	41

Data sourced from Tocris Bioscience and R&D Systems.[3]

Table 2: IC₅₀ Values of NNC 05-2090 for GABA Uptake and Off-Target Binding

Target	Species/Tissue	Parameter	Value (μM)
[³ H]GABA Uptake	Rat Cortex Synaptosomes	IC ₅₀	4.4
[³ H]GABA Uptake	Rat Inferior Colliculus Synaptosomes	IC ₅₀	2.5
BGT-1	Not Specified	IC ₅₀	10.6
GAT-1	Not Specified	IC ₅₀	29.62
GAT-2	Not Specified	IC ₅₀	45.29
GAT-3	Not Specified	IC ₅₀	22.51
Serotonin Transporter	Not Specified	IC ₅₀	5.29
Noradrenaline Transporter	Not Specified	IC ₅₀	7.91
Dopamine Transporter	Not Specified	IC ₅₀	4.08
α ₁ -adrenoceptor	Not Specified	IC ₅₀	0.266
D ₂ -receptor	Not Specified	IC ₅₀	1.632

Data compiled from MedChemExpress, R&D Systems, and Tocris Bioscience.[\[1\]](#)[\[3\]](#)

Physicochemical Properties and Stock Solution Preparation

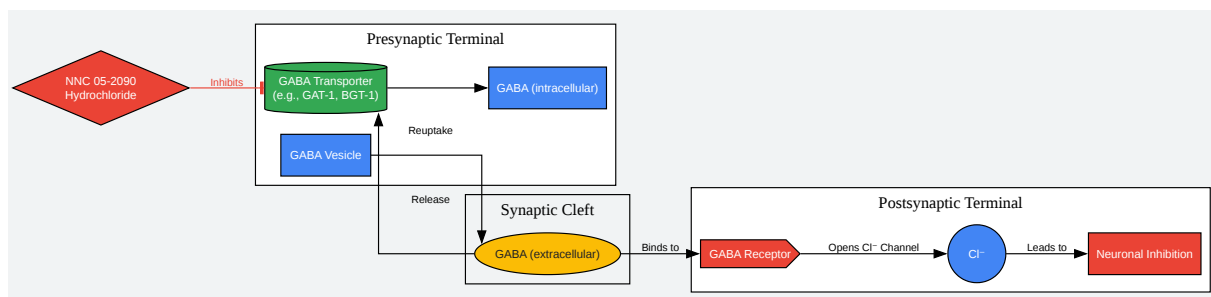
Table 3: Properties and Storage of **NNC 05-2090 Hydrochloride**

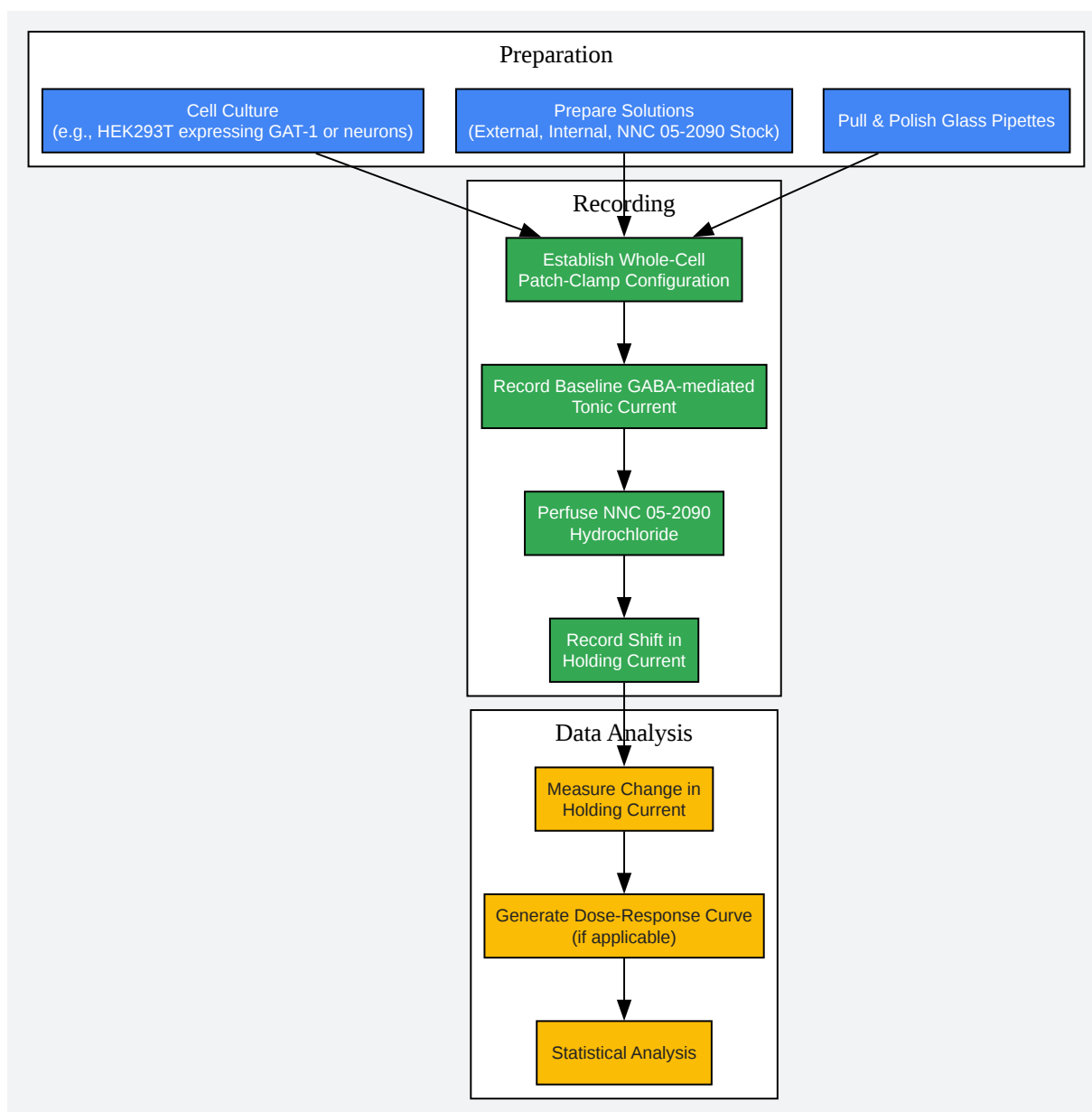
Property	Value
Molecular Weight	451.00 g/mol
Formula	C ₂₇ H ₃₁ ClN ₂ O ₂
Appearance	Light yellow to yellow solid
Solubility	DMSO: up to 100 mM, Ethanol: up to 13 mM
Storage	Store at 4°C, sealed and away from moisture. For stock solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.

Data sourced from MedChemExpress.[\[1\]](#)

Mandatory Visualizations

Signaling Pathway Diagram





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